

safe handling and storage of trimethylsulfoxonium iodide

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Compound of Interest

Compound Name: Trimethylsulfoxonium

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Technical Support Center: Trimethylsulfoxonium Iodide

This technical support center provides essential information for the safe handling and storage of **trimethylsulfoxonium** iodide, tailored for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is **trimethylsulfoxonium** iodide and what are its primary hazards?

A1: **Trimethylsulfoxonium** iodide is a sulfoxonium salt used in organic synthesis, particularly for the preparation of epoxides.[1] While its toxicological properties have not been fully investigated, it may cause eye, skin, respiratory, and digestive tract irritation.[2] It is also light-sensitive and can be harmful if swallowed.[2][3]

Q2: What personal protective equipment (PPE) is required when handling **trimethylsulfoxonium** iodide?

A2: When handling **trimethylsulfoxonium** iodide, it is crucial to wear appropriate personal protective equipment. This includes safety glasses or goggles that meet OSHA's eye and face protection regulations (29 CFR 1910.133) or European Standard EN166, chemical-resistant gloves, and a lab coat.[4][5] If there is a risk of generating dust, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[4][5]

Q3: How should I properly store **trimethylsulfoxonium** iodide?

A3: **Trimethylsulfoxonium** iodide should be stored in a cool, dry, and well-ventilated area in a tightly closed container.[2][6] It is sensitive to light and should be stored protected from light.[1][2][6][7][8] Some sources recommend storage at 4°C.[9]

Q4: What materials are incompatible with **trimethylsulfoxonium** iodide?

A4: **Trimethylsulfoxonium** iodide is incompatible with strong oxidizing agents and strong bases.[1][2][4][6][8] Contact with these substances should be avoided to prevent potentially hazardous reactions.

Q5: What should I do in case of a spill?

A5: In the event of a spill, you should first ensure the area is well-ventilated and you are wearing the appropriate PPE.[2] For minor spills, you can vacuum or sweep up the material and place it into a suitable, labeled disposal container.[2][6] Avoid generating dust during cleanup.[2][6] For major spills, it is important to alert others in the area and, if necessary, contact emergency responders.[9]

Q6: How should I dispose of **trimethylsulfoxonium** iodide waste?

A6: Waste **trimethylsulfoxonium** iodide should be disposed of in accordance with local, state, and federal regulations.[9] One method of disposal is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[7] Always consult with your institution's environmental health and safety department for specific disposal guidelines.

Troubleshooting Guide

Issue 1: The **trimethylsulfoxonium** iodide has changed color or appears clumpy.

- Possible Cause: The material may have been exposed to light or moisture.
Trimethylsulfoxonium iodide is light-sensitive and hygroscopic.[1][2]
- Solution: Discard the material according to your institution's hazardous waste disposal procedures. To prevent this in the future, ensure the container is always tightly sealed and

stored in a dark, dry location.[1][2]

Issue 2: An experiment involving **trimethylsulfoxonium** iodide is not proceeding as expected.

- Possible Cause: The reagent may have degraded due to improper storage.
- Solution: Use a fresh batch of **trimethylsulfoxonium** iodide that has been stored correctly. Verify the integrity of other reagents and the experimental setup.

Issue 3: I have accidentally come into contact with **trimethylsulfoxonium** iodide.

- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing any contaminated clothing.[2] Seek medical attention if irritation persists.[5]
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[2] Seek immediate medical attention.[2]
- Inhalation: Move to fresh air immediately. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[2] Seek medical attention.[2]
- Ingestion: If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water.[2] Do NOT induce vomiting.[2] Seek immediate medical attention.[2]

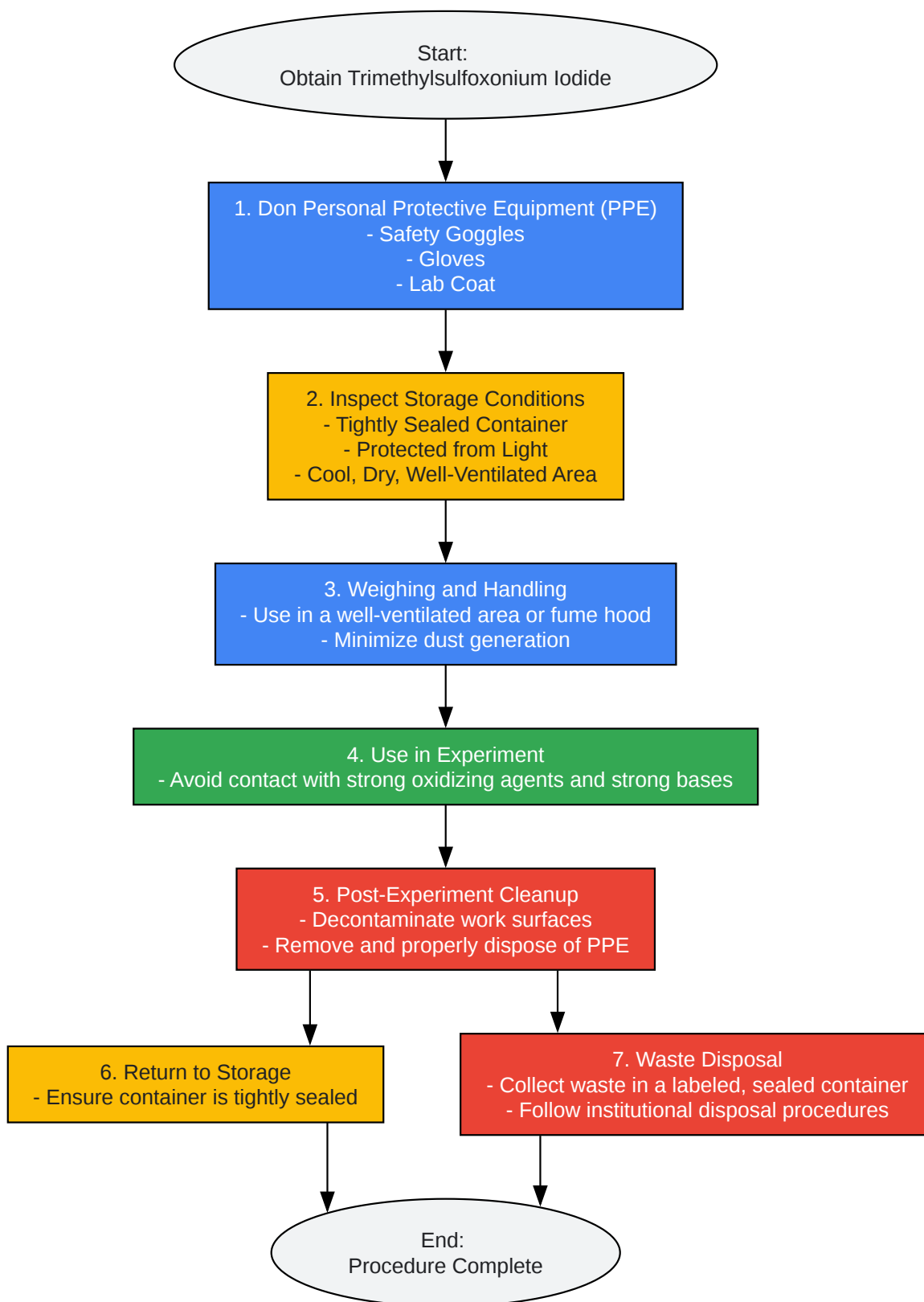
Quantitative Data Summary

Property	Value
Melting Point	208-212 °C (decomposes)[1]
Water Solubility	15 g/L (at 20 °C)[1]
pH (50g/L solution)	4.8 - 6.0 (at 25 °C)[1][8]
LD50 (Intravenous, mouse)	180 mg/kg[9]
LD50 (Intraperitoneal, mouse)	900 mg/kg[9]
Oregon Permissible Exposure Limit (PEL)	10 mg/m ³ (for Particulates not otherwise regulated - Total Dust)[9]

Experimental Protocols

There are no specific experimental protocols detailed in the provided search results. The primary focus of the information is on the safe handling and storage of the chemical.

Visualizations



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References

- 1. Trimethylsulfoxonium iodide | 1774-47-6 [chemicalbook.com]
- 2. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 3. WERCS Studio - Application Error [assets.thermofisher.com]
- 4. fishersci.com [fishersci.com]
- 5. fishersci.com [fishersci.com]
- 6. Trimethylsulfoxonium iodide(1774-47-6)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 7. sodiumiodide.net [sodiumiodide.net]
- 8. Trimethylsulfoxonium iodide - Safety Data Sheet [chemicalbook.com]
- 9. datasheets.scbt.com [datasheets.scbt.com]
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